

A Comprehensive Guide to the Proper Disposal of 1,5-Naphthyridine-3-carbonitrile

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Compound of Interest

Compound Name: 1,5-Naphthyridine-3-carbonitrile

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This document provides a detailed, procedural guide for the safe and compliant disposal of **1,5-Naphthyridine-3-carbonitrile** (CAS No. 1142927-37-4). As researchers and drug development professionals, our commitment to safety and environmental stewardship extends beyond the bench to the entire lifecycle of the chemicals we handle. This guide is designed to provide not just a set of instructions, but a framework for understanding the causality behind proper chemical waste management, ensuring that every protocol is a self-validating system of safety and compliance.

Core Principle: Proactive Hazard Assessment

Before any handling or disposal, a thorough understanding of the compound's hazard profile is paramount. **1,5-Naphthyridine-3-carbonitrile** is a heterocyclic compound whose toxicological properties have not been exhaustively investigated^[1]. However, available safety data classifies it as harmful if swallowed and mandates careful handling. The primary directive is to treat this compound as hazardous waste, ensuring it is never disposed of in standard trash or down the sanitary sewer system^{[2][3]}.

Hazard Identification

A review of the Safety Data Sheet (SDS) provides the foundational data for our disposal plan. The key is to interpret this data to inform our risk assessment and subsequent handling procedures.

Identifier	Information	Source
Chemical Name	1,5-Naphthyridine-3-carbonitrile	Sigma-Aldrich
CAS Number	1142927-37-4	Sigma-Aldrich
Molecular Formula	C ₉ H ₅ N ₃	Sigma-Aldrich
Physical Form	Solid	Sigma-Aldrich
GHS Pictogram	GHS07 (Exclamation Mark)	Sigma-Aldrich
Signal Word	Warning	Sigma-Aldrich
Hazard Statement	H302: Harmful if swallowed	Sigma-Aldrich
Hazard Class	Acute Toxicity 4 (Oral)	Sigma-Aldrich

The "Harmful if swallowed" classification (H302) immediately dictates that this compound and any materials contaminated with it must be segregated for disposal by a licensed hazardous waste contractor[4][5].

Personnel Protection: The First Line of Defense

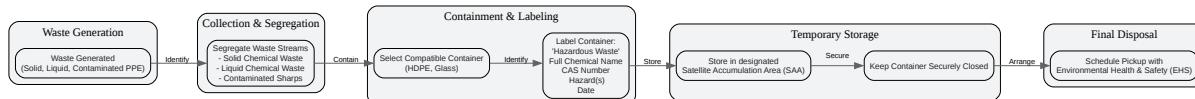
Before initiating any waste collection, appropriate Personal Protective Equipment (PPE) is mandatory. The choice of PPE is directly informed by the potential routes of exposure—ingestion, inhalation, and skin/eye contact[6].

- Eye Protection: Chemical safety goggles are required to protect against accidental splashes or fine dust particles.
- Hand Protection: Chemically resistant nitrile gloves are essential. Gloves must be inspected for integrity before use and disposed of as contaminated waste after handling the chemical[1].
- Body Protection: A standard laboratory coat should be worn to protect against contamination of personal clothing.

- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize the risk of inhaling dust particles[6].

Disposal Workflow: A Step-by-Step Protocol

The disposal process is a systematic workflow designed to prevent chemical exposure, avoid dangerous reactions, and ensure regulatory compliance. This workflow begins at the point of waste generation and concludes with the transfer of waste to environmental health and safety professionals.



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